

Technical Support Center: Disposal of Waste Containing 1,3,5-Trifluorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Trifluorobenzene

Cat. No.: B1201519

[Get Quote](#)

This guide provides essential information, troubleshooting advice, and standardized protocols for the safe handling and disposal of laboratory waste containing **1,3,5-Trifluorobenzene**. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

Frequently Asked Questions (FAQs)

Q1: What is **1,3,5-Trifluorobenzene** and why does its disposal require special procedures?

1,3,5-Trifluorobenzene is a halogenated aromatic organic compound. Its disposal is strictly regulated due to its hazardous properties:

- **High Flammability:** It is a highly flammable liquid and vapor with a low flash point, posing a significant fire risk.^{[1][2][3][4]}
- **Health Hazards:** It is harmful if swallowed and causes skin and serious eye irritation.^{[1][4][5]} It may also cause respiratory irritation.^{[1][4][5][6]}
- **Environmental Concerns:** As a halogenated hydrocarbon, it requires specific disposal methods, typically high-temperature incineration, to prevent environmental contamination.^{[7][8]}

Q2: What is the single most important rule for managing waste containing **1,3,5-Trifluorobenzene**?

The most critical rule is waste segregation. Waste containing **1,3,5-Trifluorobenzene** must be collected in a designated container for halogenated organic waste.^{[7][9]} It must never be mixed with non-halogenated solvents, aqueous waste, acids, or bases.^{[7][9]}

Q3: Can I dispose of trace amounts of **1,3,5-Trifluorobenzene** down the sink?

No. Under no circumstances should any amount of **1,3,5-Trifluorobenzene** or its solutions be poured down the drain.^[10] This is illegal and environmentally harmful. All waste must be collected for treatment by a licensed hazardous waste disposal facility.^{[2][6][11]}

Q4: What type of container is suitable for collecting this waste?

Use a clearly labeled, chemically resistant container with a secure, tight-fitting lid. The container must be specifically designated for "Halogenated Organic Waste."^{[7][9]} Ensure the container is grounded and bonded during transfer to prevent static discharge.^{[1][5][6]} The container should be stored in a cool, well-ventilated area away from ignition sources.^{[1][2][5]}

Troubleshooting Guide

Q: I accidentally mixed a small amount of **1,3,5-Trifluorobenzene** waste with my non-halogenated solvent waste stream. What should I do?

The entire mixed container must now be treated as halogenated waste.

- Immediately stop adding any other waste to the container.
- Clearly re-label the container as "Halogenated Organic Waste."
- On the hazardous waste tag, list all components of the mixture, including the **1,3,5-Trifluorobenzene**, and estimate their percentages.
- Consult your institution's Environmental Health and Safety (EHS) department for further guidance. Cross-contamination increases disposal costs and complexities, so it's crucial to follow proper segregation protocols.^[9]

Q: What is the correct procedure for cleaning up a small spill (e.g., <100 mL) in a fume hood?

- Ensure all ignition sources are removed from the area.^{[1][10]}

- Wear appropriate Personal Protective Equipment (PPE), including nitrile gloves, safety goggles, and a lab coat.[12]
- Contain the spill using an inert absorbent material like vermiculite, sand, or dry lime.[1][9][10]
Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Using spark-proof tools, carefully collect the absorbent material and place it into a sealable, properly labeled container for hazardous waste disposal.[1][10]
- Wipe the area clean with a cloth dampened with a suitable solvent (e.g., isopropanol), and place the cloth in the same hazardous waste container.
- Contact your EHS office to report the spill and arrange for waste pickup.[9]

Q: The waste carboy containing **1,3,5-Trifluorobenzene** appears to be swelling or under pressure. What does this mean and what should I do?

Swelling indicates a buildup of vapor pressure inside the container. This is a dangerous situation that could lead to container failure. **1,3,5-Trifluorobenzene** is volatile, and pressure can build if the container is stored in a warm area, is overfilled, or if an incompatible chemical was accidentally added, causing a reaction.

- Do not attempt to open the container.
- Ensure the area is well-ventilated and free of ignition sources.
- If it is safe to do so, move the container to a cooler location, such as a designated flammable storage cabinet.
- Immediately contact your EHS department for emergency pickup and guidance.

Quantitative Data Summary

The following table summarizes key quantitative data for **1,3,5-Trifluorobenzene**, which is essential for safe handling and storage.

Property	Value	Citation
UN Number	1993	[2][5]
Hazard Class	3 (Flammable Liquid)	[2]
Molecular Formula	C ₆ H ₃ F ₃	[2][3]
Molecular Weight	132.09 g/mol	[2]
Boiling Point	76 °C	[3]
Flash Point	-7 °C	[3]
Specific Gravity	1.28 (20/20 °C)	[3]
GHS Hazard Statements	H225, H315, H319, H335	[1][2][4]

Experimental Protocols

Protocol: Segregation and Collection of Waste Containing **1,3,5-Trifluorobenzene**

Objective: To outline the standard operating procedure for the safe collection and temporary laboratory storage of chemical waste containing **1,3,5-Trifluorobenzene**, ensuring regulatory compliance and safety.

Materials:

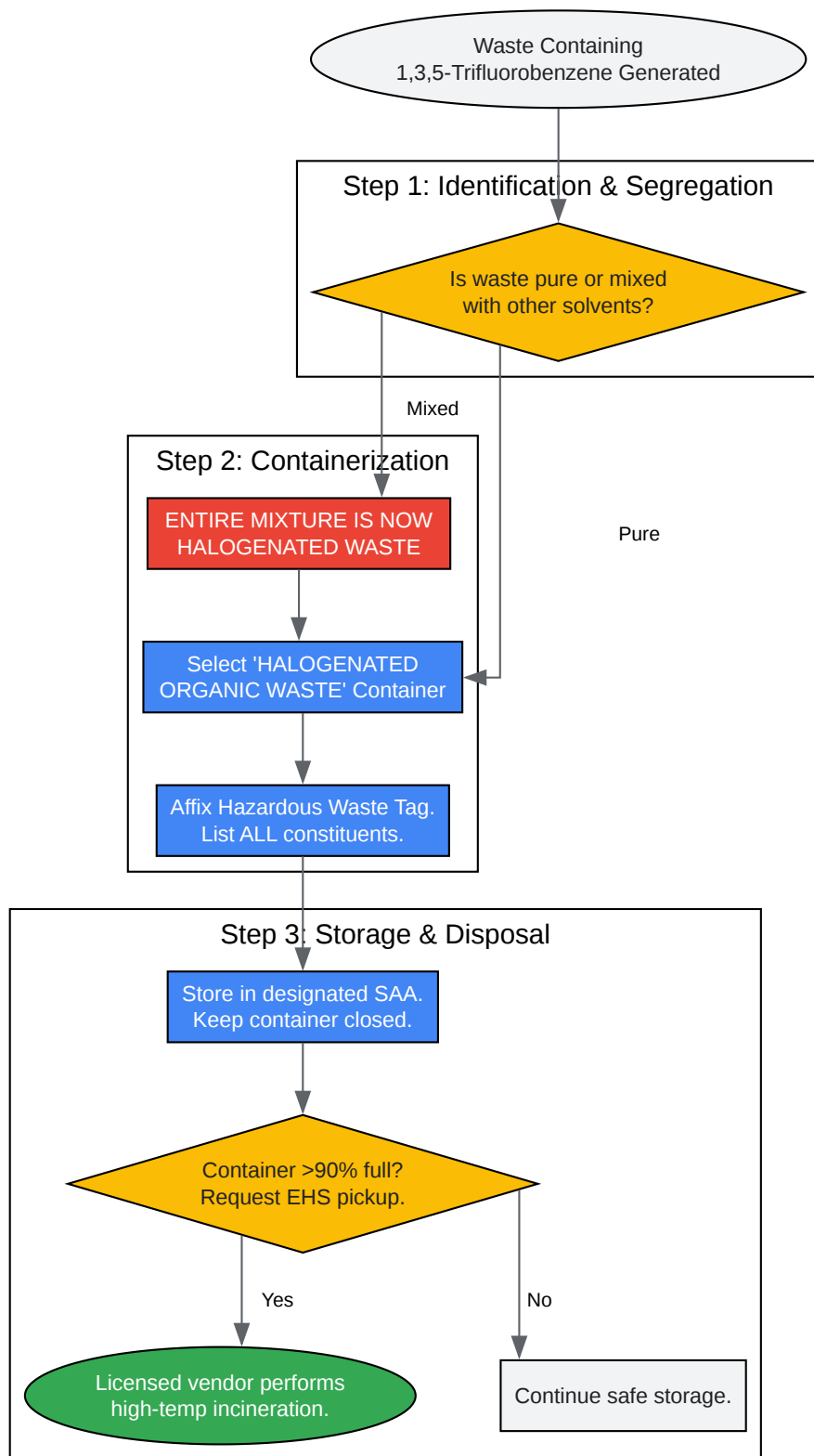
- Designated "Halogenated Organic Waste" container (chemically compatible, with vented cap if necessary).
- Secondary containment bin.
- Hazardous waste tags.
- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, flame-resistant lab coat.
- Spark-proof funnel.

Methodology:

- Container Preparation:
 - Obtain a clean, empty waste container from your EHS department or approved supplier.
 - Affix a "Hazardous Waste" tag to the container before adding any waste.[\[9\]](#)
 - Fill out the generator information (your name, lab, date).[\[9\]](#)
 - Place the container in a designated Satellite Accumulation Area (SAA), within a secondary containment bin. The SAA must be at or near the point of generation.
- Waste Transfer:
 - Perform all waste transfers inside a certified chemical fume hood.
 - Ensure all equipment (container, funnel, receiving vessel) is properly grounded and bonded to prevent static electricity discharge.[\[5\]](#)[\[6\]](#)
 - Using a spark-proof funnel, carefully pour the waste containing **1,3,5-Trifluorobenzene** into the designated halogenated waste container.
- Labeling and Documentation:
 - As waste is added, immediately list the chemical name ("**1,3,5-Trifluorobenzene**") and estimate the volume or percentage on the hazardous waste tag.[\[7\]](#) List all other components in the waste stream.
 - Ensure the "Flammable" and "Toxic" hazard boxes are checked on the tag.[\[9\]](#)
- Storage:
 - Keep the waste container tightly closed at all times, except when adding waste.[\[5\]](#)[\[9\]](#)
 - Do not fill the container beyond 90% capacity to allow for vapor expansion.
 - Store the container in a cool, dry, well-ventilated area away from heat, sparks, or open flames.[\[5\]](#)

- Disposal Request:
 - When the container is 90% full, or if waste generation is complete, submit a chemical waste collection request to your institution's EHS department.[9]

Workflow and Logic Diagrams



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. 1,3,5-Trifluorobenzene, 5G | Labscoop [labscoop.com]
- 3. 1,3,5-Trifluorobenzene | 372-38-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 1,3,5-Trifluorobenzene | C₆H₃F₃ | CID 9745 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. bucknell.edu [bucknell.edu]
- 8. ptb.de [ptb.de]
- 9. campusoperations.temple.edu [campusoperations.temple.edu]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Support Center: Disposal of Waste Containing 1,3,5-Trifluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201519#disposal-of-waste-containing-1-3-5-trifluorobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com